

Preparing Stock Solutions of Vegfr-IN-3: An Application Note and Protocol

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Compound of Interest

Compound Name: Vegfr-IN-3

Cat. No.: B15139743

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Abstract

This document provides a detailed protocol for the preparation of stock solutions of **Vegfr-IN-3**, a VEGFR inhibitor. The information is intended to guide researchers in accurately preparing solutions for in vitro and in vivo studies. This guide includes the physicochemical properties of **Vegfr-IN-3**, a step-by-step protocol for dissolving the compound, and recommendations for storage to ensure solution stability and integrity.

Introduction

Vascular Endothelial Growth Factor Receptors (VEGFRs) are key mediators of angiogenesis, the formation of new blood vessels. Dysregulation of VEGFR signaling is a hallmark of several diseases, including cancer and retinopathies. Small molecule inhibitors targeting VEGFRs are therefore critical tools in both basic research and clinical applications. **Vegfr-IN-3** is one such inhibitor, and the accurate preparation of its stock solutions is the foundational step for reliable and reproducible experimental outcomes. This document outlines the necessary information and a detailed protocol for the preparation of **Vegfr-IN-3** stock solutions.

Physicochemical Properties of Vegfr-IN-3

A summary of the key physicochemical properties of **Vegfr-IN-3** is presented in Table 1. This information is essential for accurate calculations and handling of the compound.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₂₇ H ₂₈ N ₂ O ₆ | [1] |
| Molecular Weight | 476.52 g/mol | [1] |
| CAS Number | 2874264-13-6 | [1] |
| Appearance | Solid | [1] |
| Solubility | Soluble in DMSO | [1] |

Experimental Protocol: Preparation of Vegfr-IN-3 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Vegfr-IN-3** in Dimethyl Sulfoxide (DMSO). Researchers may adjust the concentration based on their specific experimental needs (e.g., 5 mM or 20 mM).

Materials:

- **Vegfr-IN-3** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Safety Precautions:** Before handling, review the Material Safety Data Sheet (MSDS) for **Vegfr-IN-3** and DMSO. Handle the compound in a well-ventilated area or a chemical fume

hood. Wear appropriate PPE at all times.

- Determine the Required Mass of **Vegfr-IN-3**: To prepare a 10 mM stock solution, use the following formula to calculate the mass of **Vegfr-IN-3** required for a desired volume of DMSO:

$$\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example for preparing 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 476.52 \text{ g/mol} / 1000 = 4.7652 \text{ mg}$

- Weighing **Vegfr-IN-3**:
 - Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **Vegfr-IN-3** powder into the tube. Record the exact mass.
- Dissolving **Vegfr-IN-3**:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the **Vegfr-IN-3** powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to ensure the compound is completely dissolved. A clear solution should be obtained. If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution.
- Aliquoting and Storage:
 - Once the **Vegfr-IN-3** is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This practice minimizes freeze-thaw cycles, which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage, store the aliquots at -80°C. Under these conditions, the solution is stable for up to 6 months^[1]. For short-term storage, -20°C for up to one month is also

acceptable[1]. The powdered form of **Vegfr-IN-3** can be stored at -20°C for up to 3 years[1].

Table 2: Molarity Calculator for **Vegfr-IN-3** (MW = 476.52 g/mol)

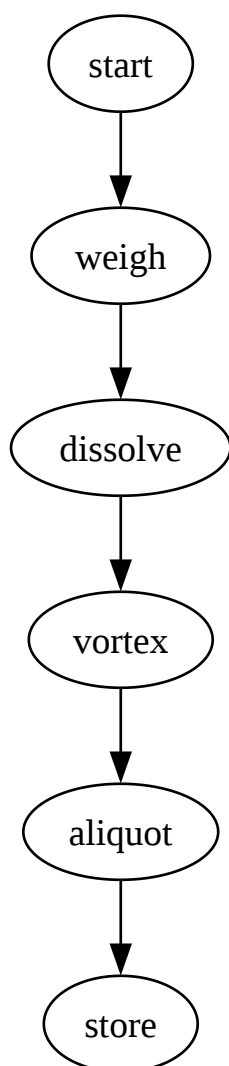
| Desired Concentration (mM) | Mass of Vegfr-IN-3 for 1 mL DMSO (mg) | Mass of Vegfr-IN-3 for 5 mL DMSO (mg) | Mass of Vegfr-IN-3 for 10 mL DMSO (mg) |
|----------------------------|---------------------------------------|---------------------------------------|--|
| 1 | 0.477 | 2.383 | 4.765 |
| 5 | 2.383 | 11.913 | 23.826 |
| 10 | 4.765 | 23.826 | 47.652 |
| 20 | 9.530 | 47.652 | 95.304 |

Quality Control

To ensure the accuracy of your experiments, it is good practice to verify the concentration of the stock solution. This can be achieved using techniques such as High-Performance Liquid Chromatography (HPLC) with a standard curve.

Visualizations

Workflow for Preparing Vegfr-IN-3 Stock Solution`dot



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Caption: A simplified representation of the VEGFR signaling cascade.

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References

- 1. VEGFR-IN-3 | VEGFR | 2874264-13-6 | Invivochem [invivochem.com]

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